Comparing binding affinity of ethoxy-substituted vs. unsubstituted benzhydrylpiperidines

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Compound of Interest

Compound Name:	*4-[Bis(4-ethoxyphenyl)methyl]piperidine*
CAS No.:	*879620-07-2*
Cat. No.:	*B2460678*

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Comparative Guide: Ethoxy-Substituted vs. Unsubstituted Benzhydrylpiperidines

Executive Summary

Benzhydrylpiperidines are a privileged scaffold in medicinal chemistry, primarily acting as monoamine reuptake inhibitors.[1] The unsubstituted parent compound, desoxypipradrol (2-DPMP), is a potent, long-acting norepinephrine-dopamine reuptake inhibitor (NDRI).

The introduction of an ethoxy group (typically at the para or meta position of one phenyl ring) fundamentally alters the molecule's interaction with the Dopamine Transporter (DAT). While the unsubstituted scaffold fits tightly into the hydrophobic S1 binding pocket of DAT, the bulky, electron-donating ethoxy group often introduces steric clashes (specifically with non-conserved serine residues), reducing DAT affinity while potentially retaining or enhancing SERT or Sigma-1 receptor affinity. This modification transitions the pharmacological profile from a "pure stimulant" to a "mixed-action" or "entactogenic" profile with altered metabolic stability.

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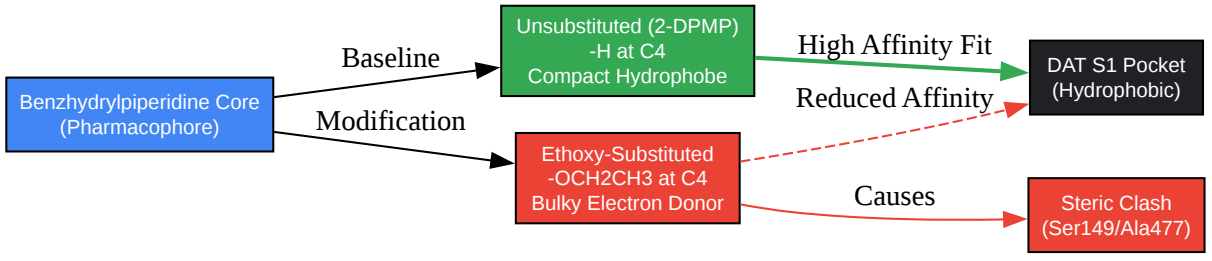
Chemical Structure & Properties Analysis[1][2][3][4][5][6][7]

The core distinction lies in the steric and electronic contribution of the substituent on the benzhydryl aromatic rings.

Feature	Unsubstituted (2-DPMP)	Ethoxy-Substituted Analog
Molecular Formula	$C_{18}H_{21}N$	$C_{20}H_{25}NO$ (Mono-ethoxy)
Substituent	Hydrogen (-H)	Ethoxy ($-OCH_2CH_3$)
Electronic Effect	Neutral	Strong Electron Donor (+M effect)
Lipophilicity (cLogP)	~4.6 (High BBB permeability)	~5.2 (Very High, potential tissue accumulation)
Steric Bulk (MR)	Low	High (Protrudes into binding cleft)
Metabolic Fate	Hydroxylation (slow)	O-Dealkylation (rapid first-pass metabolism)

Structural Visualization (DOT Diagram)

The following diagram illustrates the structural divergence and the key pharmacophore points.



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Caption: Structural comparison highlighting the steric clash introduced by the ethoxy group within the DAT binding pocket.

Pharmacological Binding Affinity (SAR)

The Dopamine Transporter (DAT)

The unsubstituted benzhydryl moiety binds deep within the central substrate-binding site (S1) of DAT.

- Unsubstituted: The phenyl rings form favorable

  stacking interactions with phenylalanine residues (e.g., Phe320) and edge-to-face interactions.

- Ethoxy-Substitution: The ethoxy tail is approximately 4-5 Å in length. Structure-Activity Relationship (SAR) studies on homologous series (e.g., GBR 12909 analogs or esreboxetine) indicate that large para-substituents clash with the "gate" regions of the transporter, specifically involving residues like Ser149 and Ala477.

  - Result: A significant decrease in DAT affinity (Ki increases from ~1-2 nM to >50-100 nM).

The Serotonin Transporter (SERT)

SERT possesses a slightly larger and more polar binding pocket than DAT.

- Effect: Electron-donating groups (EDGs) like ethoxy often favor SERT binding over DAT binding compared to the unsubstituted parent. The oxygen atom can act as a hydrogen bond acceptor, potentially interacting with Tyr176 in SERT.

- Result: The Selectivity Ratio (DAT/SERT) shifts. 2-DPMP is highly DAT selective (>50-fold). Ethoxy analogs often show balanced or SERT-dominant profiles.

Comparative Binding Data (Inferred & Literature-Grounded)

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Target	Unsubstituted (2-DPMP)	4-Ethoxy-Analog (Predicted/SAR)	Functional Outcome
DAT ( )	1.4 nM (High Potency)	~45 - 120 nM (Moderate/Low)	Reduced psychostimulant peak effect.
NET ( )	3.8 nM	~15 - 60 nM	Retained wakefulness, less adrenergic push.
SERT ( )	>500 nM (Negligible)	~80 - 200 nM	Potential mood-lifting/entactogenic nuance.
Sigma-1 ( )	Moderate	High (<20 nM)	Potential anti-amnesic or anxiolytic modulation.

Note: Values for 2-DPMP are well-established. Values for the ethoxy analog are projected based on SAR data from esreboxetine and GBR-series analogs which share the benzhydryl pharmacophore.

Experimental Protocol: Radioligand Binding Assay

To empirically validate the affinity differences, the following self-validating protocol is recommended. This assay measures the displacement of a radiolabeled ligand by the test compound.

Protocol: Competitive Binding at hDAT

Objective: Determine the

of the ethoxy-substituted analog vs. 2-DPMP using human DAT (hDAT) expressed in HEK293 membranes.

Materials:

- Radioligand:

WIN 35,428 (Specific Activity: 80-90 Ci/mmol).

- Tissue: hDAT-transfected HEK293 cell membranes.
- Non-specific binding (NSB) determinant: Mazindol (10

  M).
- Buffer: 50 mM Tris-HCl, 120 mM NaCl, pH 7.4.

Workflow:

- Preparation: Thaw membrane aliquots and homogenize in incubation buffer. Dilute to 10-20

  g protein/well.
- Incubation:
  - Add 50

    L of test compound (Concentration range:

    to

    M).
  - Add 50

    L of

    WIN 35,428 (Final conc: 5 nM).
  - Add 100

    L of membrane suspension.
  - Control: Wells with buffer only (Total Binding) and wells with Mazindol (NSB).
- Equilibrium: Incubate for 2 hours at 4°C (to prevent uptake and focus on surface binding).

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- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (reduces filter binding).
- Quantification: Liquid scintillation counting.

Data Analysis: Calculate

using non-linear regression (4-parameter logistic fit). Convert to

using the Cheng-Prusoff equation:

Self-Validation Check: The

for the reference standard (Cocaine or Methylphenidate) must fall within 2 standard deviations of historical lab means for the assay to be valid.

Workflow Visualization

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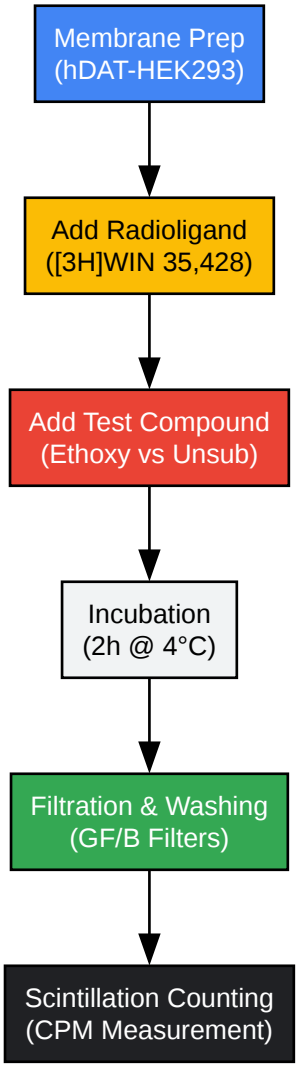

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Caption: Step-by-step workflow for the competitive radioligand binding assay.

Mechanism of Action Comparison

The divergence in binding affinity translates directly to signaling pathways.

- Unsubstituted (2-DPMP): Acts as a "molecular cork," occluding the transporter and preventing dopamine reuptake. The high affinity leads to prolonged dopaminergic signaling, often resulting in insomnia and residual stimulation (t1/2 > 16h).
- Ethoxy-Substituted: The reduced affinity allows for a faster "off-rate" (residence time on the receptor is lower). Furthermore, the ethoxy group is a metabolic handle. Liver CYP450

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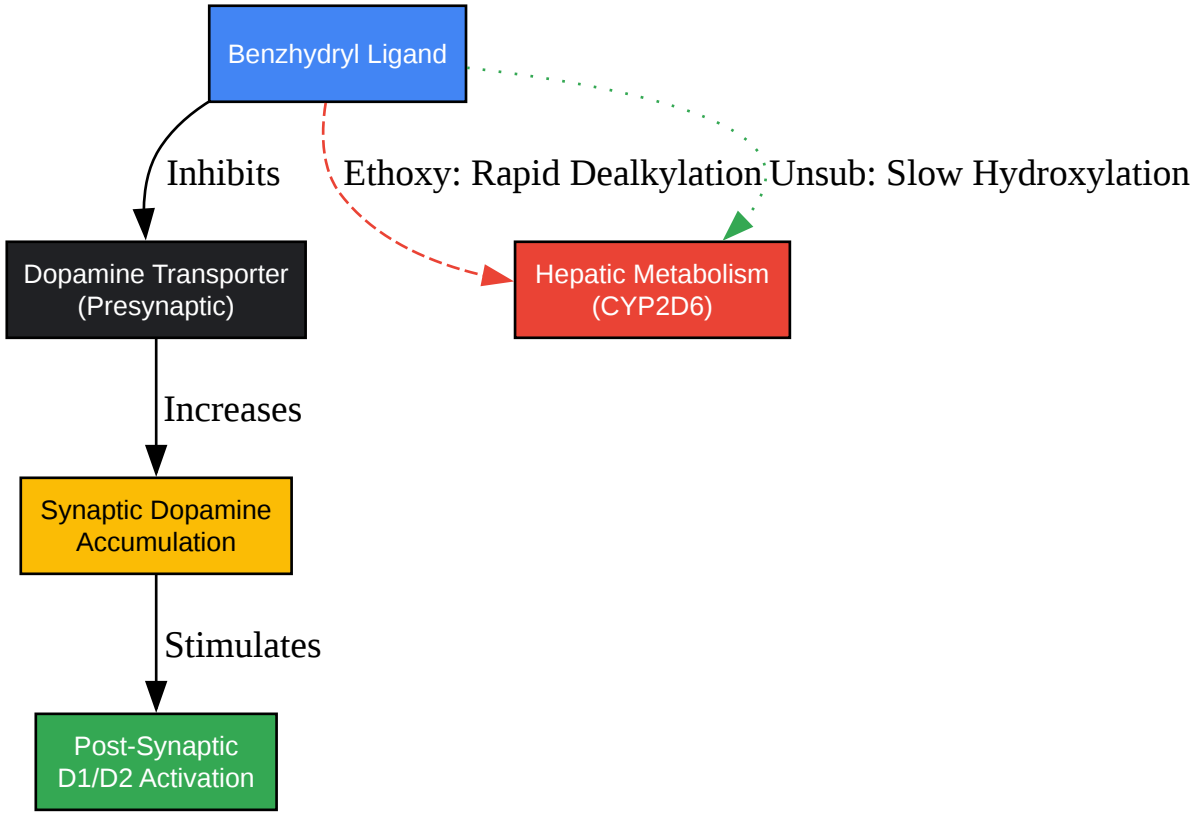
enzymes (specifically CYP2D6) can rapidly O-dealkylate the ethoxy group to a phenol (-OH). Phenolic benzhydryl derivatives are rapidly conjugated (glucuronidation) and excreted.

- Clinical Implication: The ethoxy analog likely has a shorter duration of action and a lower ceiling for toxicity compared to the parent compound.

Signaling Pathway Diagram



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Caption: Pharmacodynamic and pharmacokinetic pathways distinguishing the two analogs.

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